

Chemical structure and properties of Rengynic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rengynic acid*

Cat. No.: *B1148310*

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An In-depth Technical Guide to Rengynic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

Rengynic acid, a natural compound isolated from the seeds of *Forsythia suspensa* (Thunb.) Vahl, has demonstrated notable antiviral properties, particularly against the Respiratory Syncytial Virus (RSV)[1]. This technical guide provides a comprehensive overview of the chemical structure and known properties of **Rengynic acid**, drawing from available scientific literature and chemical databases. The document is intended to serve as a foundational resource for researchers and professionals in drug development and natural product chemistry.

Chemical Structure and Identification

Rengynic acid is classified as a ketone and an acid[2]. Its molecular formula is $C_8H_{14}O_4$, and it has a molecular weight of 174.2 g/mol [3].

Table 1: Chemical Identifiers and Properties of **Rengynic Acid**

Identifier	Value	Source
CAS Number	517883-38-4	[3][4]
Molecular Formula	C8H14O4	
Molecular Weight	174.2 g/mol	
Purity	≥98% (Commercially available)	
Initial Source	Forsythia suspensa (Thunb.) Vahl	

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Rengynic acid**, such as melting point, boiling point, and solubility, are not extensively reported in the readily available literature. However, based on its structure and the presence of both a carboxylic acid and a ketone group, it is expected to be a polar molecule.

Table 2: Predicted Physicochemical Properties of **Rengynic Acid**

Property	Predicted Value/Characteristic	Notes
Physical State	Solid (Powder form available commercially)	
Solubility	Expected to be soluble in polar organic solvents.	Based on functional groups.
Storage Conditions	-20°C under an inert atmosphere.	

Biological Activity and Potential Applications

The primary reported biological activity of **Rengynic acid** is its potent antiviral effect against the Respiratory Syncytial Virus (RSV). RSV is a common respiratory virus that can cause serious illness, particularly in infants and older adults. The potential of **Rengynic acid** as a

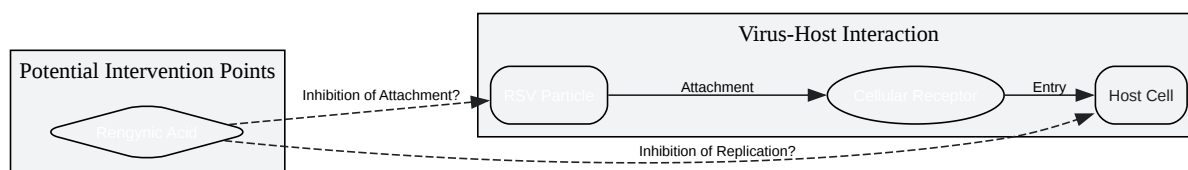
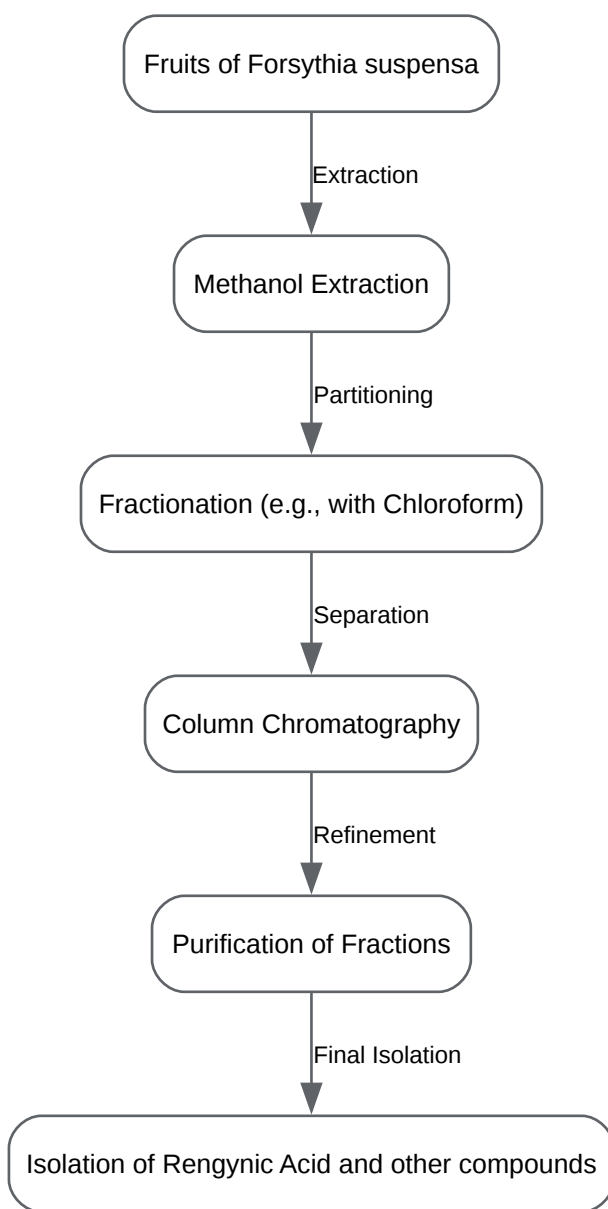
therapeutic agent warrants further investigation into its mechanism of action and efficacy in preclinical and clinical studies.

Forsythia suspensa, the natural source of **Rengynic acid**, has a long history of use in traditional medicine for its anti-inflammatory, antimicrobial, and diuretic properties. The plant contains a wide array of bioactive compounds, including lignans, phenylethanoid glycosides, and terpenoids, which contribute to its therapeutic effects.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Rengynic acid** are described in the scientific literature. A general workflow for the isolation of natural products from Forsythia suspensa is outlined below.

Workflow for Isolation of Compounds from Forsythia suspensa



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. usbio.net [usbio.net]
- 4. Rengynic acid | 517883-38-4 | AbMole [abmole.cn]
- To cite this document: BenchChem. [Chemical structure and properties of Rengynic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148310#chemical-structure-and-properties-of-rengynic-acid]

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